

# 3'-Methylacetophenone chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3'-Methylacetophenone

Cat. No.: B052093

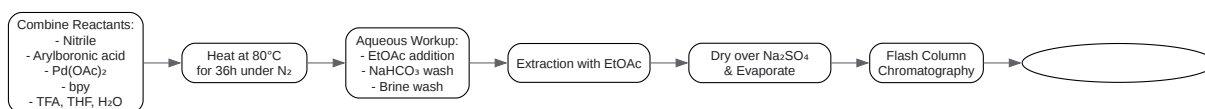
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## Chemical Structure and IUPAC Name

**3'-Methylacetophenone** is an aromatic ketone.[1][2] Its structure consists of an acetophenone core with a methyl group substituted at the meta position (position 3) of the phenyl ring.

The IUPAC name for this compound is 1-(3-methylphenyl)ethanone.[2][3][4] Other common synonyms include m-methylacetophenone, 3-acetyltoluene, and methyl m-tolyl ketone.[3][5]

Below is a diagram representing the chemical structure of **3'-Methylacetophenone**.



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## References

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- 3. 3'-Methylacetophenone, 97% | Fisher Scientific [fishersci.ca]
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- 5. scbt.com [scbt.com]
- To cite this document: BenchChem. [3'-Methylacetophenone chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052093#3-methylacetophenone-chemical-structure-and-iupac-name]

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